

# NH2-PEG10-C2-dimethylamino CAS number and commercial suppliers

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## Compound of Interest

Compound Name: NH2-PEG10-C2-dimethylamino

Cat. No.: B11930107

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## Technical Guide: NH2-PEG10-C2-dimethylamino

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the bifunctional PROTAC (Proteolysis Targeting Chimera) linker, **NH2-PEG10-C2-dimethylamino**. This linker is a valuable tool in the development of targeted protein degraders, offering a flexible polyethylene glycol (PEG) spacer with terminal primary amine and dimethylamino groups for versatile conjugation strategies.

## Core Compound Information

Structure:

NH2-(CH2CH2O)10-CH2CH2-N(CH3)2

Molecular Formula: C24H52N2O10[1]

Molecular Weight: 528.68 g/mol [1]

CAS Number: A specific CAS (Chemical Abstracts Service) registry number for **NH2-PEG10-C2-dimethylamino** has not been identified in publicly available databases or supplier documentation as of the compilation of this guide. Researchers should rely on the molecular formula and weight for precise identification.

## Physicochemical and Safety Data

A summary of the available data for **NH2-PEG10-C2-dimethylamino** is presented below. This information is primarily derived from supplier safety data sheets.

Property	Value	Reference
Physical State	Powder	[1]
Oral Toxicity	Acute toxicity, Oral (Category 4)	[1]
Aquatic Toxicity	Acute aquatic toxicity (Category 1), Chronic aquatic toxicity (Category 1)	[1]
Storage Conditions	2 years at -20°C (Powder), 2 weeks at 4°C in DMSO, 6 months at -80°C in DMSO	[1]

## Commercial Suppliers

Several chemical suppliers offer **NH2-PEG10-C2-dimethylamino** for research and development purposes. The following table provides a non-exhaustive list of known suppliers.

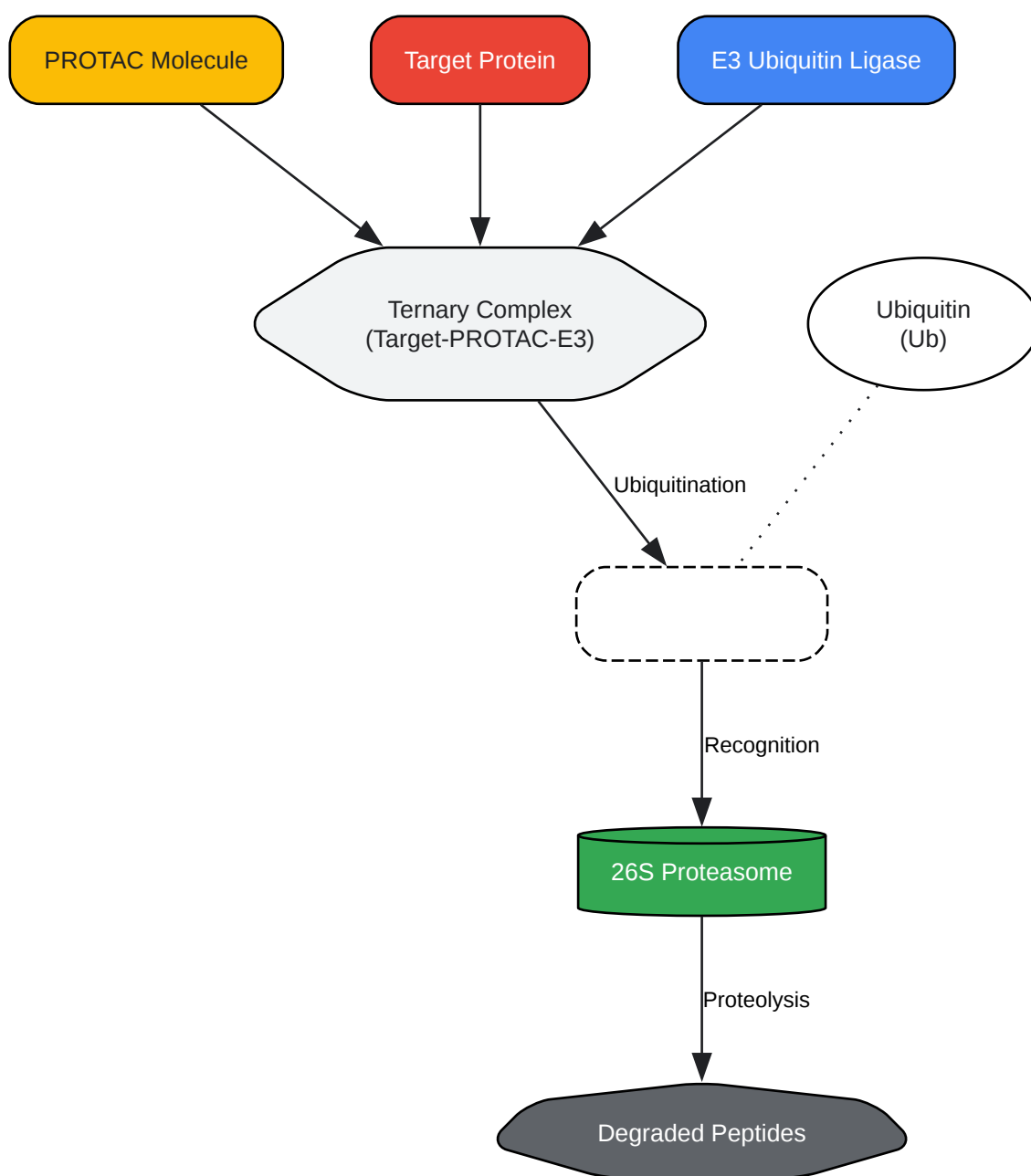
Supplier	Product Name	Catalog Number
MedchemExpress	NH2-PEG10-C2-dimethylamino	HY-136367
DC Chemicals	NH2-PEG10-C2-dimethylamino	DC44356
TargetMol	NH2-PEG10-C2-dimethylamino	T9A1839

## Experimental Protocols and Applications

**NH<sub>2</sub>-PEG10-C2-dimethylamino** is primarily utilized as a linker in the synthesis of PROTACs. The primary amine serves as a reactive handle for conjugation to a ligand for an E3 ubiquitin ligase, while the dimethylamino group can be used for attachment to a target protein ligand or to modify the physicochemical properties of the final PROTAC molecule.

A generalized experimental workflow for the synthesis of a PROTAC using this linker is outlined below.

## General PROTAC Synthesis Workflow



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## References

- 1. NH<sub>2</sub>-PEG10-C2-dimethylamino[MSDS [dcchemicals.com]
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